

# Dapsone-15N2 safety and handling guidelines

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## Compound of Interest

Compound Name: Dapsone-15N2

Cat. No.: B584252

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An In-depth Technical Guide to the Safety and Handling of **Dapsone-15N2**

Disclaimer: This document provides a summary of safety and handling guidelines for **Dapsone-15N2**, primarily based on data available for unlabeled Dapsone. The isotopic labeling with 15N is not expected to significantly alter the chemical's toxicological properties; however, it is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier of **Dapsone-15N2** and to conduct a thorough risk assessment before handling this compound. This guide is intended for use by trained professionals in a laboratory setting.

## Introduction

**Dapsone-15N2** is a stable isotope-labeled form of Dapsone, a sulfone antibiotic. It is utilized in research, particularly in pharmacokinetic and metabolism studies, to trace and quantify the drug's behavior in biological systems. While the core chemical structure and, presumably, the primary toxicological profile are identical to Dapsone, careful handling is paramount due to its classification as a hazardous substance. This guide synthesizes available safety data and provides protocols for the safe handling of **Dapsone-15N2**.

## Hazard Identification and Classification

Dapsone is classified as harmful if swallowed and is suspected of causing genetic defects, causing damage to organs through prolonged or repeated exposure, and being very toxic to aquatic life with long-lasting effects.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child[3]
Specific Target Organ Toxicity (Single Exposure)	2	H371: May cause damage to organs[3][4]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure[3]
Hazardous to the Aquatic Environment, Long-term Hazard	2	H411: Toxic to aquatic life with long lasting effects[3][4]

## Toxicological Data

The primary toxicological concerns associated with Dapsone exposure are hematological effects, including methemoglobinemia and hemolytic anemia, particularly in individuals with glucose-6-phosphate dehydrogenase (G6PD) deficiency.[5]

### Quantitative Toxicological Data

Parameter	Value	Species	Route	Reference
NOAEL (No Observed Adverse Effect Level)	> 3 - < 30 mg/kg	Rat	Oral (90 days)	
Embryocidal Effect Dose	75 mg/kg/day	Rat	Oral	[6][7]
Embryocidal Effect Dose	150 mg/kg/day	Rabbit	Oral	[6][7]
LC50 (Lethal Concentration, 50%)	> 100 mg/L	Carp	-	

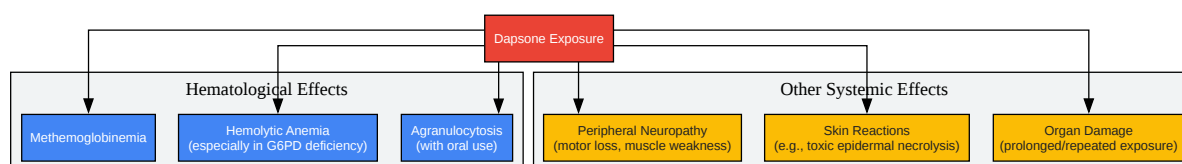
## Experimental Protocols

### General Protocol for Handling **Dapsone-15N2** in a Research Setting

- Risk Assessment: Before any handling, conduct a specific risk assessment for the planned experiment, considering the quantity of **Dapsone-15N2** to be used, the procedures involved, and the potential for exposure.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[1][4]
- Ventilation: Handle **Dapsone-15N2** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[1][4]
- Weighing: When weighing the solid compound, use a balance inside a fume hood or a ventilated balance enclosure to minimize dust dispersal.
- Solution Preparation: When preparing solutions, add the solid **Dapsone-15N2** to the solvent slowly to prevent splashing. Ensure the container is appropriately labeled with the chemical name, concentration, and hazard symbols.

- Waste Disposal: Dispose of all **Dapsone-15N2** waste, including contaminated PPE and empty containers, as hazardous chemical waste in accordance with local, state, and federal regulations.[1][4]
- Decontamination: Clean all work surfaces and equipment that have come into contact with **Dapsone-15N2** with a suitable solvent (e.g., alcohol) followed by a detergent solution.[1]
- First Aid:
  - If Swallowed: Rinse mouth and call a poison center or doctor.[1]
  - If Inhaled: Move to fresh air. If symptoms develop, seek medical attention.[1]
  - In Case of Skin Contact: Remove contaminated clothing and rinse the affected area with water.[1]
  - In Case of Eye Contact: Rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]

## Visualizations



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